

A Comparative Analysis of Gly-Gly-Arg and Other Biologically Active Tripeptides

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Compound of Interest

Compound Name: Gly-gly-arg

Cat. No.: B12382679

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the tripeptide **Gly-Gly-Arg** (GGR) with other notable tripeptides, focusing on their performance in biological systems. The information is curated to assist in the evaluation of these peptides for therapeutic and research applications. While direct comparative studies for **Gly-Gly-Arg** against a wide array of tripeptides are limited, this guide synthesizes available data to offer a valuable reference.

Quantitative Data on Biological Activity

The biological activity of tripeptides can vary significantly based on their amino acid sequence, which dictates their structure, charge, and interaction with cellular components. Below is a summary of the available quantitative data, primarily focusing on cytotoxicity, a common measure of a peptide's potential as an anti-cancer agent.

Table 1: Comparative Cytotoxicity of Selected Tripeptides and Related Peptides

Peptide/Dipeptide	Sequence	Cell Line	Assay	Concentration/IC50	Result	Reference
Gly-Arg (Dipeptide)	GR	HeLa	MTT	2.0 mM	52.4% cell viability	
RGD-containing peptide	c(RGDf(NMe)V)	U87MG (glioblastoma)	Cell Viability	IC50: 15.8 μ M	Potent cytotoxicity	Data synthesized from multiple sources
NGR-containing peptide	CNGRC-DOX conjugate	HT-1080 (fibrosarcoma)	MTT	IC50: ~10 μ M	Enhanced doxorubicin cytotoxicity	Data synthesized from multiple sources
Val-Pro-Pro	VPP	Chinese Hamster Lung (CHL)	Chromosomal Aberration	Up to 5000 μ g/ml	No cytotoxicity or clastogenesis	
Ile-Pro-Pro	IPP	Chinese Hamster Lung (CHL)	Chromosomal Aberration	Up to 5000 μ g/ml	No cytotoxicity or clastogenesis	
Gly-Gly-His	GGH	-	-	-	No direct cytotoxicity data available; noted for anti-inflammatory and wound	

healing
properties.

Noted as a
potential
anticancer
candidate;
no specific
cytotoxicity
data
available.

Data
synthesize
d from
multiple
sources

Glu-Glu-
Arg

EER

-

-

-

*Note: The data presented is compiled from various sources and experimental conditions may differ. Direct

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